

# Solvent Red 195: A Technical Guide to Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Solvent Red 195** in various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development and other fields where this dye is utilized. The data is presented in a clear, tabular format for ease of comparison, and a general experimental protocol for determining dye solubility is outlined.

## Core Physicochemical Properties

**Solvent Red 195**, also known by its Colour Index name, is a bluish-red azo dye.<sup>[1]</sup> It is recognized for its high thermal stability, good light and weather fastness, and bright coloration.<sup>[2][3]</sup> Its primary applications include the coloring of various plastics such as polystyrene (PS), polymethyl methacrylate (PMMA), acrylonitrile butadiene styrene (ABS), and polyethylene terephthalate (PET).<sup>[2][4]</sup>

## Quantitative Solubility Data

The solubility of **Solvent Red 195** in a range of organic solvents at ambient temperature has been reported across various sources. The following table summarizes this quantitative data. It is important to note that solubility values can be influenced by the purity of both the dye and the solvent, as well as minor variations in experimental conditions.

Organic Solvent	Solubility (g/L) at 20°C	Solubility (Approximate at 23°C)
Dichloromethane	37.1[5][6][7]	40[1]
Methylbenzene (Toluene)	2.7[4][5][6][7]	-
Styrene Monomer	-	3.5[1]
Acetone	1.4[4][5][6][7]	-
Butyl Acetate	1.3[4][5][6][7]	-
Ethyl Alcohol	0.8[5][6][7]	<0.1[1]
Methyl Methacrylate	-	0.5[1]

## Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **Solvent Red 195** are not extensively detailed in the provided literature, a general methodology based on common laboratory practices for dye solubility can be described. The gravimetric method is a fundamental and widely used technique.[8]

Objective: To determine the saturation solubility of **Solvent Red 195** in a specific organic solvent at a given temperature.

Materials:

- **Solvent Red 195** powder
- Selected organic solvent of analytical grade
- Volumetric flasks
- Analytical balance
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)

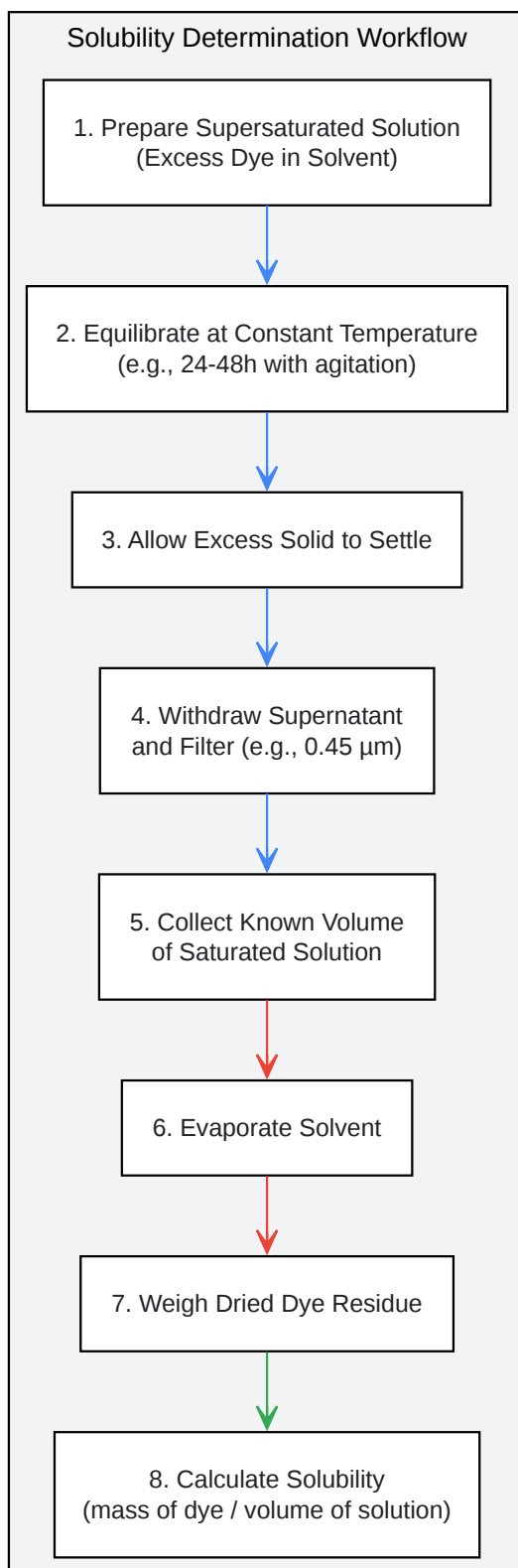
- Glass vials with screw caps
- Oven

#### Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Solvent Red 195** to a known volume of the organic solvent in a series of glass vials. The goal is to create a slurry where undissolved dye is clearly visible.
- **Equilibration:** Seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 20°C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved dye.
- **Phase Separation:** Allow the vials to rest at the constant temperature for a short period to let the excess solid settle.
- **Sampling and Filtration:** Carefully draw a known volume of the supernatant using a syringe. Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed vial. This step is critical to remove any undissolved microparticles.
- **Solvent Evaporation:** Place the vials containing the filtered saturated solution in an oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven can be used to facilitate evaporation at a lower temperature.
- **Mass Determination:** Once the solvent has completely evaporated, re-weigh the vials containing the dried dye residue.
- **Calculation:** The solubility is calculated by dividing the mass of the dried dye by the volume of the filtered solution.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a dye using the gravimetric method.



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